

Personal protective equipment for handling beta-D-sorbofuranose

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Compound of Interest

Compound Name: *beta-D-sorbofuranose*

Cat. No.: B12653063

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Essential Safety and Handling of beta-D-Sorbofuranose

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **beta-D-sorbofuranose**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **beta-D-sorbofuranose**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin and Body Protection: To prevent skin exposure, wear appropriate protective gloves and clothing.[1]
- Respiratory Protection: Under normal use conditions, respiratory protection is not required. However, if dust formation is likely, a particle filter is recommended.[1]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **beta-D-sorbofuranose** and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, or clothing.[\[1\]](#)
- Prevent ingestion and inhalation.[\[1\]](#)
- Minimize dust formation.[\[1\]](#)
- Wash hands thoroughly before breaks and immediately after handling the product.[\[1\]](#)

Storage:

- Keep containers tightly closed.
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Avoid excess heat and incompatible materials such as strong oxidizing agents.[\[1\]](#)

Disposal Plan

Proper disposal of **beta-D-sorbofuranose** is essential to prevent environmental contamination.

- Waste Disposal: Sweep up and shovel the solid material into suitable containers for disposal.[\[1\]](#)
- Environmental Precautions: Avoid release into the environment.[\[1\]](#)

Quantitative Data

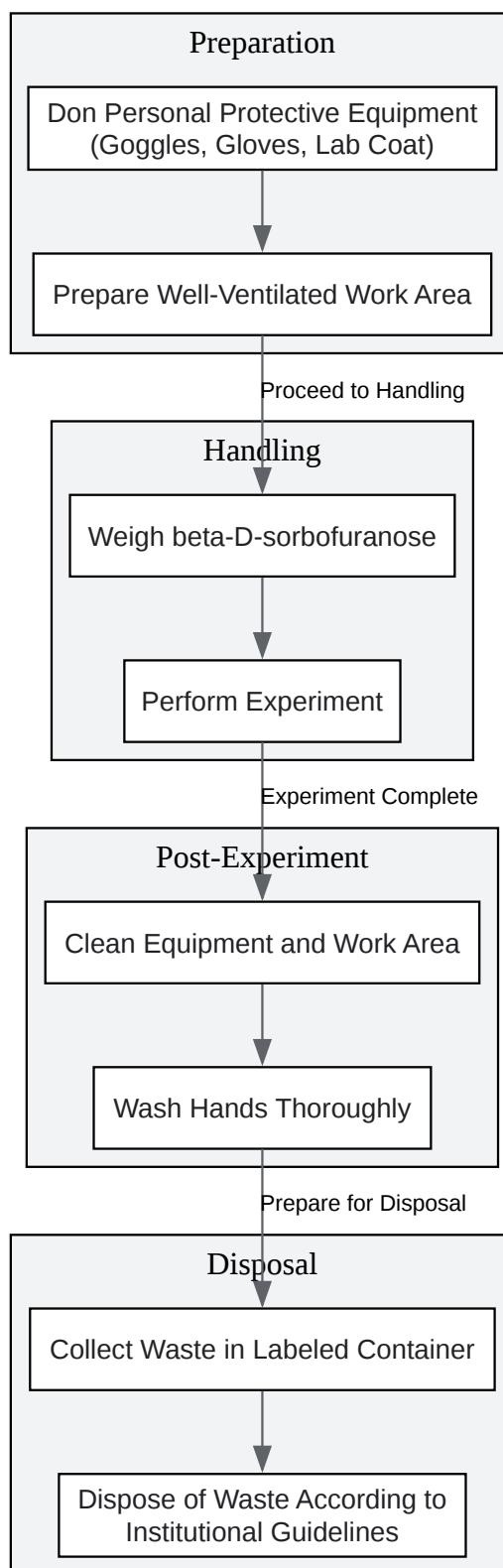
The following table summarizes the key physical and chemical properties of a closely related compound, beta-D-fructose, which can be used as a reference for **beta-D-sorbofuranose**.

| Property | Value |
|---------------------|-------------------------------|
| Molecular Formula | C6 H12 O6 |
| Molecular Weight | 180.16 |
| Appearance | White Solid |
| Odor | Odorless |
| pH | 5-7 @ 25°C (1.8 %) |
| Melting Point/Range | 103 - 105 °C / 217.4 - 221 °F |

Data obtained from the Safety Data Sheet for beta-D-Fructose.[\[1\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for handling **beta-D-sorbofuranose** in a laboratory setting.



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*Handling workflow for **beta-D-sorbofuranose**.*

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References

- 1. fishersci.com [fishersci.com]
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